Spectroscopic and Analytical Profile of 4-(2-Nitrobutyl)morpholine: A Technical Guide

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Compound of Interest

Compound Name:	*4-(2-Nitrobutyl)morpholine*
CAS No.:	*2224-44-4*
Cat. No.:	*B1221781*

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This technical guide provides a comprehensive overview of the spectral data for **4-(2-Nitrobutyl)morpholine** (CAS No. 2224-44-4), a compound utilized as an antimicrobial agent and preservative.[1][2] The information herein is intended for researchers, scientists, and professionals in drug development and analytical chemistry, offering a predictive and practical framework for the spectroscopic characterization of this molecule. While specific, experimentally-derived spectra for this compound are not publicly available, this guide synthesizes established knowledge of its constituent functional groups—a nitroalkane chain and a morpholine ring—to present an expected spectral profile.

Chemical Structure and Properties

- IUPAC Name: **4-(2-nitrobutyl)morpholine**[3]
- Molecular Formula: $C_8H_{16}N_2O_3$[3]
- Molecular Weight: 188.22 g/mol [3][4]
- Synthesis: The primary route for synthesizing **4-(2-Nitrobutyl)morpholine** is the Nitro-Mannich reaction, involving 1-nitropropane, morpholine, and formaldehyde.[5] An alternative

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method is the N-alkylation of morpholine using a suitable 2-nitrobutyl precursor.[5]

Predicted Spectral Data

The following tables summarize the expected spectral data for **4-(2-Nitrobutyl)morpholine** based on the analysis of its functional groups and data from analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **4-(2-Nitrobutyl)morpholine**, confirming the arrangement of hydrogen and carbon atoms.

Table 1: Predicted ^{1}H NMR Spectral Data

Molecular Moiety	Proton Type	Predicted Chemical Shift (δ, ppm)	Multiplicity (Predicted)
Nitrobutyl Chain	$CH-NO_2$	4.1 - 4.4	Multiplet
Nitrobutyl Chain	$CH_2-CH-NO_2$	1.8 - 2.2	Multiplet
Nitrobutyl Chain	CH_3	0.9 - 1.1	Triplet
Morpholine Ring	CH_2-O	3.6 - 3.8	Triplet
Morpholine Ring	CH_2-N (adjacent to butyl chain)	2.6 - 2.8	Multiplet
Morpholine Ring	CH_2-N	2.4 - 2.6	Triplet

Note: Predicted chemical shifts are based on typical values for nitroalkanes and substituted morpholines.[1][5][6][7]

Table 2: Predicted ^{13}C NMR Spectral Data

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Molecular Moiety	Carbon Type	Predicted Chemical Shift (δ, ppm)
Nitrobutyl Chain	C-NO_2	85 - 95
Nitrobutyl Chain	CH_2-C-NO_2	25 - 35
Nitrobutyl Chain	CH_3	10 - 15
Morpholine Ring	C-O	66 - 68
Morpholine Ring	C-N (adjacent to butyl chain)	53 - 57
Morpholine Ring	C-N	45 - 50

Note: Predicted chemical shifts are based on general values for similar functional groups. The carbon attached to the nitro group is significantly deshielded.[1][5]

Infrared (IR) Spectroscopy

The IR spectrum is expected to be dominated by strong absorptions from the nitro group.

Table 3: Predicted IR Absorption Frequencies

Functional Group	Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
Nitro Group (R-NO_2)	Asymmetric Stretch	~1550	Strong
Nitro Group (R-NO_2)	Symmetric Stretch	~1365	Strong
C-H (Aliphatic)	Stretch	2850 - 3000	Medium-Strong
C-O (Ether)	Stretch	1110 - 1130	Strong
C-N (Amine)	Stretch	1020 - 1250	Medium

Note: These predictions are based on established correlation tables for nitroalkanes and cyclic ethers/amines.[7]

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Mass Spectrometry (MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the analysis of **4-(2-Nitrobutyl)morpholine**.[5]

Table 4: Predicted Mass Spectrometry Data

Ion	m/z (Predicted)	Notes
$[M]^+$	188	Molecular Ion
$[M-NO_2]^+$	142	Loss of the nitro group
$[C_4H_8NO]^+$	86	Fragmentation of the morpholine ring

Note: The molecular ion peak is expected at m/z 188. Common fragmentation patterns would involve the loss of the nitro group and cleavage of the morpholine ring.

Experimental Protocols

The following are detailed methodologies for the key experiments required to obtain the spectral data for **4-(2-Nitrobutyl)morpholine**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of purified **4-(2-Nitrobutyl)morpholine** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^1H NMR Acquisition:
  - Spectrometer: 400 MHz or higher field NMR spectrometer.
  - Pulse Program: Standard single-pulse sequence.
  - Spectral Width: -2 to 12 ppm.

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- Number of Scans: 16-32, depending on sample concentration.
- Relaxation Delay: 1-2 seconds.

- ^{13}C NMR Acquisition:
  - Spectrometer: Same as for ^{1}H NMR, with a broadband probe.
  - Pulse Program: Proton-decoupled single-pulse sequence.
  - Spectral Width: 0 to 220 ppm.
  - Number of Scans: 1024 or more, as ^{13}C has low natural abundance.
  - Relaxation Delay: 2-5 seconds.

IR Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory is recommended for ease of use with liquid samples.
- Sample Preparation: Apply a small drop of neat **4-(2-Nitrobutyl)morpholine** directly onto the ATR crystal.
- Data Acquisition:
  - Spectral Range: 4000 to 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.
  - Background: A background spectrum of the clean, empty ATR crystal should be collected prior to sample analysis.

Mass Spectrometry

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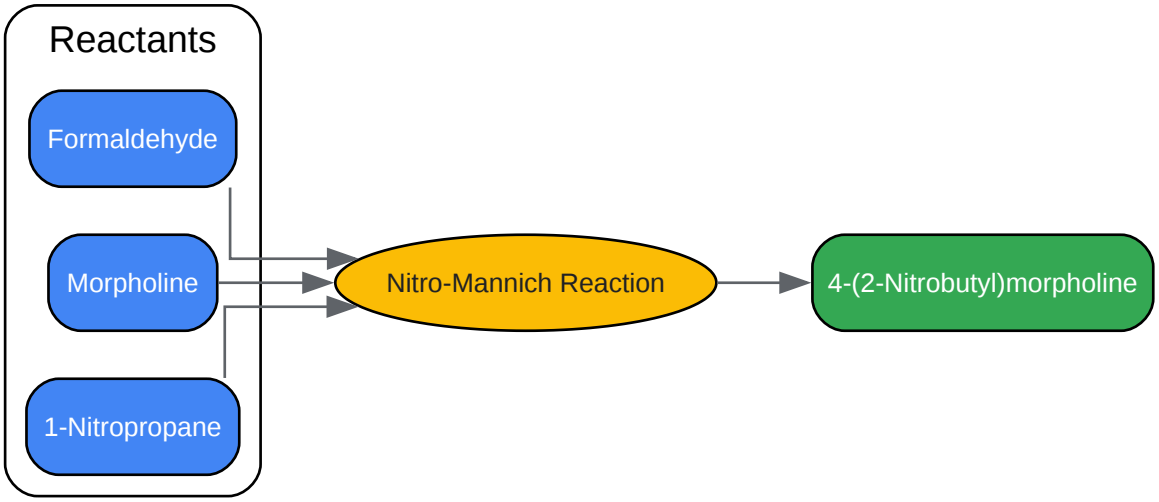
- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Inlet Temperature: 250 °C.
  - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C and hold for 5 minutes.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-400.
  - Source Temperature: 230 °C.
  - Transfer Line Temperature: 280 °C.

Workflow Visualization

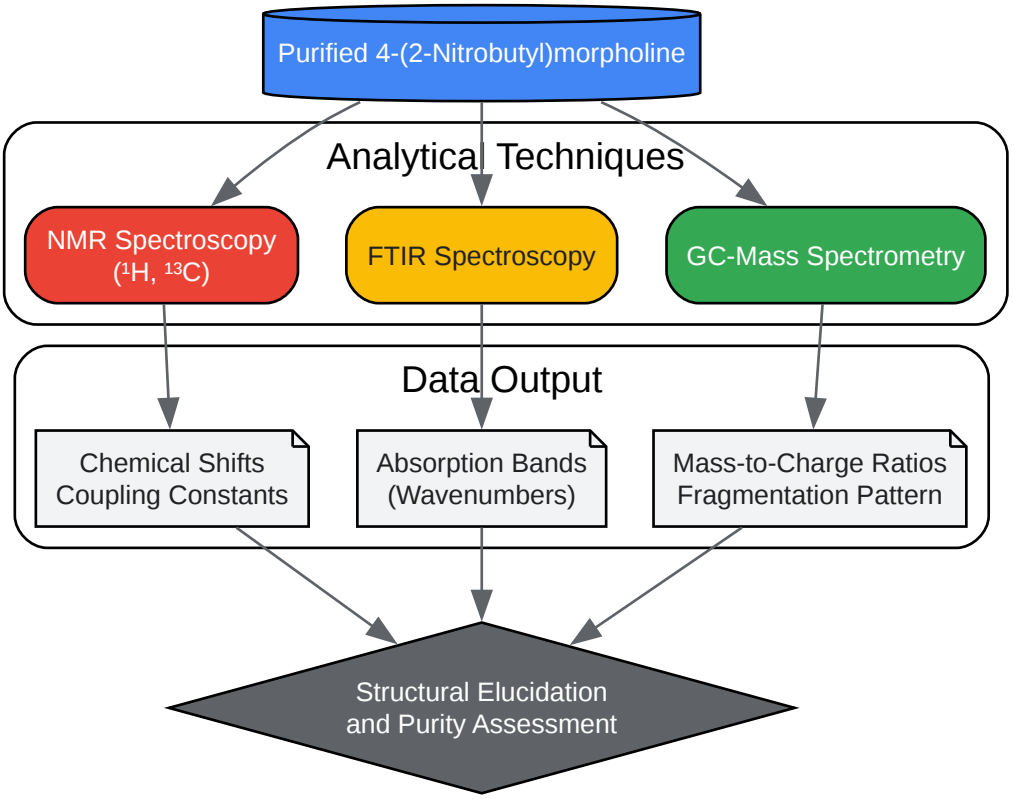
The following diagrams illustrate the synthesis and analytical workflow for **4-(2-Nitrobutyl)morpholine**.

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Synthesis of 4-(2-Nitrobutyl)morpholine



Spectroscopic Analysis Workflow



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